

# Lotilibcin: A Depsipeptide Antibiotic Targeting Menaquinone

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## Compound of Interest

Compound Name: *Lotilibcin*

Cat. No.: B1675160

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## Abstract

**Lotilibcin** (also known as WAP-8294A2) is a potent, cyclic depsipeptide antibiotic with significant promise in combating multidrug-resistant Gram-positive pathogens, most notably methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1]</sup> Isolated from *Lysobacter* sp., **lotilibcin** is comprised of 12 amino acids and a  $\beta$ -hydroxy fatty acid chain.<sup>[1]</sup> Its unique mechanism of action, which involves the specific targeting of menaquinone in the bacterial electron transport chain, distinguishes it from many current classes of antibiotics and presents a novel avenue for antimicrobial drug development. This guide provides a comprehensive overview of **lotilibcin**, including its chemical properties, mechanism of action, antimicrobial spectrum, and key experimental protocols for its study.

## Chemical Properties and Structure

**Lotilibcin** is a complex macrocyclic peptide with the chemical formula C<sub>73</sub>H<sub>111</sub>N<sub>17</sub>O<sub>21</sub> and a molecular weight of 1562.77 g/mol.<sup>[2][3]</sup> Its structure is characterized by a 12-amino acid ring structure that includes a  $\beta$ -hydroxy fatty acid tail, classifying it as a depsipeptide. The cyclic nature and the presence of both ester and amide bonds contribute to its conformational rigidity and biological activity.

Table 1: Chemical Properties of **Lotilibcin**

Property	Value	Reference
Molecular Formula	C <sub>73</sub> H <sub>111</sub> N <sub>17</sub> O <sub>21</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	1562.77 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	169148-84-9	<a href="#">[3]</a>
Synonyms	WAP-8294A2	<a href="#">[1]</a> <a href="#">[4]</a>

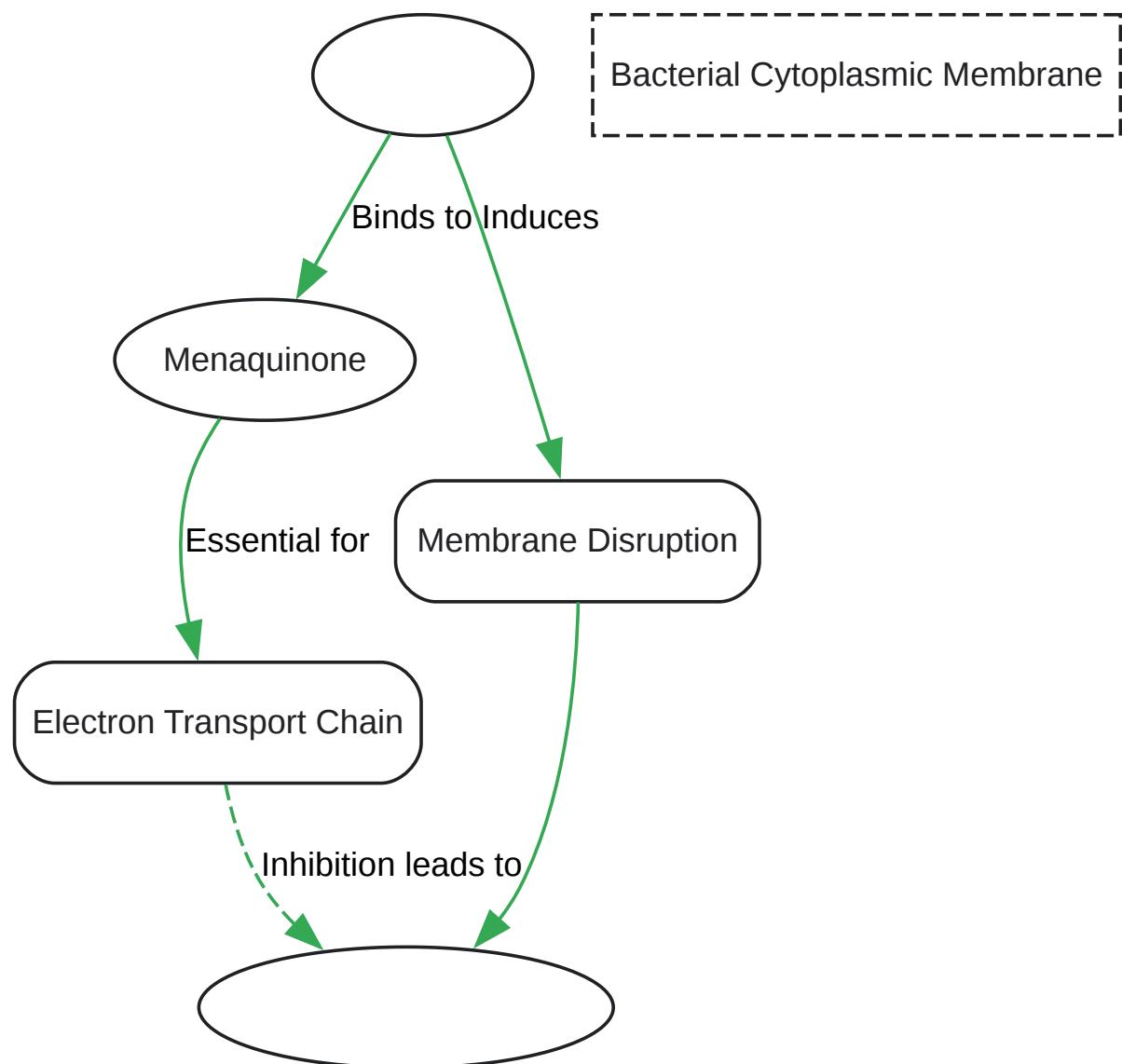
## Mechanism of Action: Targeting Menaquinone

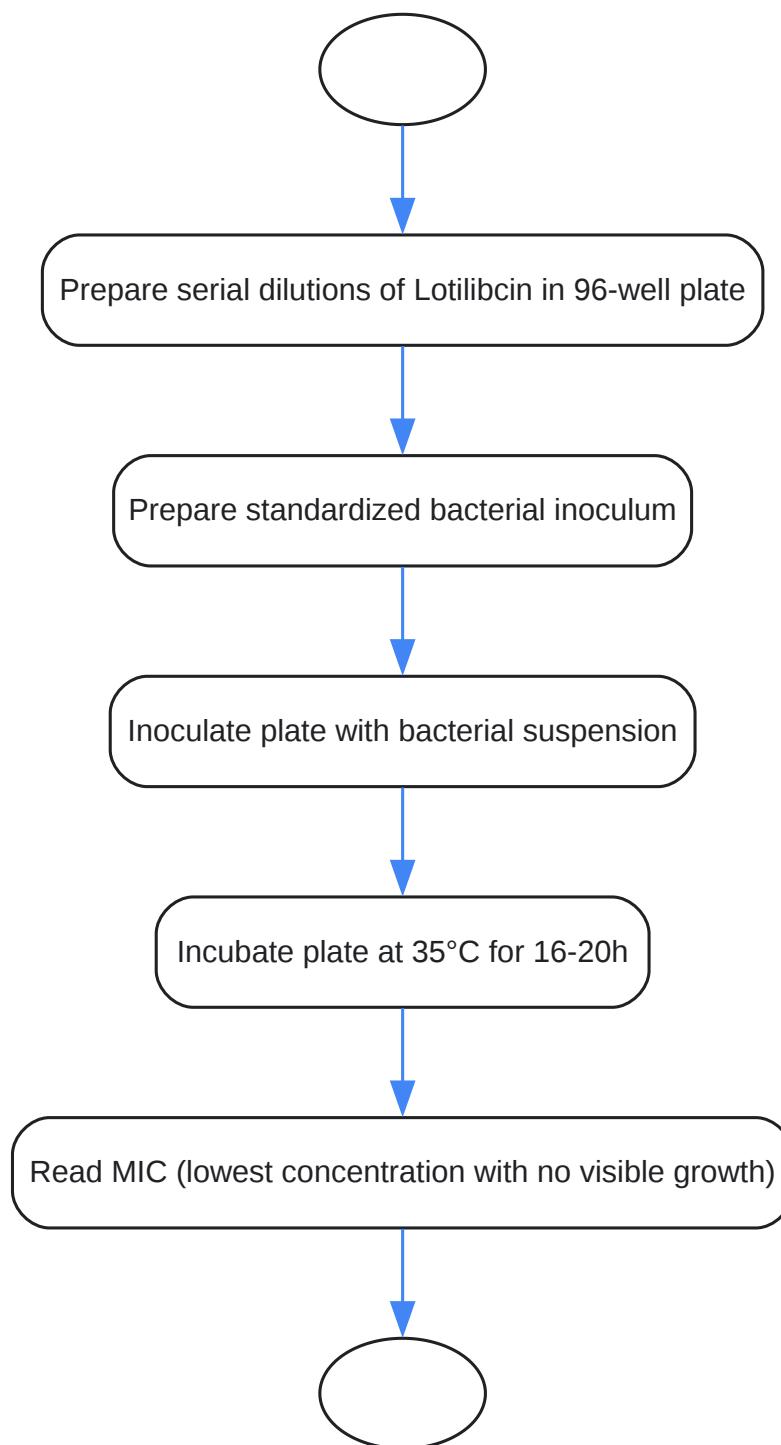
The primary molecular target of **lotilibcin** is menaquinone (vitamin K2), an essential component of the electron transport chain in most Gram-positive bacteria.[\[1\]](#) Unlike many antibiotics that inhibit cell wall or protein synthesis, **lotilibcin** disrupts bacterial respiration and membrane integrity through a novel mechanism.

The proposed mechanism of action involves the following steps:

- Binding to Menaquinone: **Lotilibcin** selectively binds to menaquinone embedded in the bacterial cytoplasmic membrane.[\[1\]](#) This interaction is thought to be mediated by the specific chemical structure of the depsipeptide.
- Membrane Disruption: The formation of the **lotilibcin**-menaquinone complex leads to the disruption of the bacterial cell membrane.[\[1\]](#)
- Inhibition of Electron Transport: By sequestering menaquinone, **lotilibcin** effectively inhibits the electron transport chain, leading to a collapse of cellular respiration.
- Cell Death: The combined effects of membrane disruption and inhibition of respiration result in rapid bactericidal activity.

This mechanism is distinct from that of antibiotics targeting ubiquinone, the analogous respiratory quinone in mammalian cells, which may contribute to **lotilibcin**'s selective toxicity towards bacteria.[\[1\]](#)



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